

An In-depth Technical Guide to Ethyl Acrylate: Nomenclature, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Ethyl acrylate*

Cat. No.: B3431334

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This guide provides a comprehensive technical overview of **ethyl acrylate**, a pivotal monomer in polymer science and a versatile reagent in organic synthesis. Designed for researchers, scientists, and professionals in drug development, this document delves into its formal nomenclature, physicochemical properties, reactivity, and key applications, with a strong emphasis on the scientific principles underpinning its use.

Part 1: Core Chemical Identity: Nomenclature and Synonyms

The precise identification of a chemical compound is fundamental to scientific communication and safety. **Ethyl acrylate** is known by several names, each with its own context and origin.

IUPAC Nomenclature

The International Union of Pure and Applied Chemistry (IUPAC) provides a systematic method for naming chemical compounds. The official IUPAC name for **ethyl acrylate** is ethyl prop-2-enoate.^{[1][2]} This name is derived from its structure: it is the ethyl ester of prop-2-enoic acid (commonly known as acrylic acid). The "prop-" indicates a three-carbon chain, "-en-" signifies the double bond, and "-oate" denotes the ester functional group.

Common Names and Synonyms

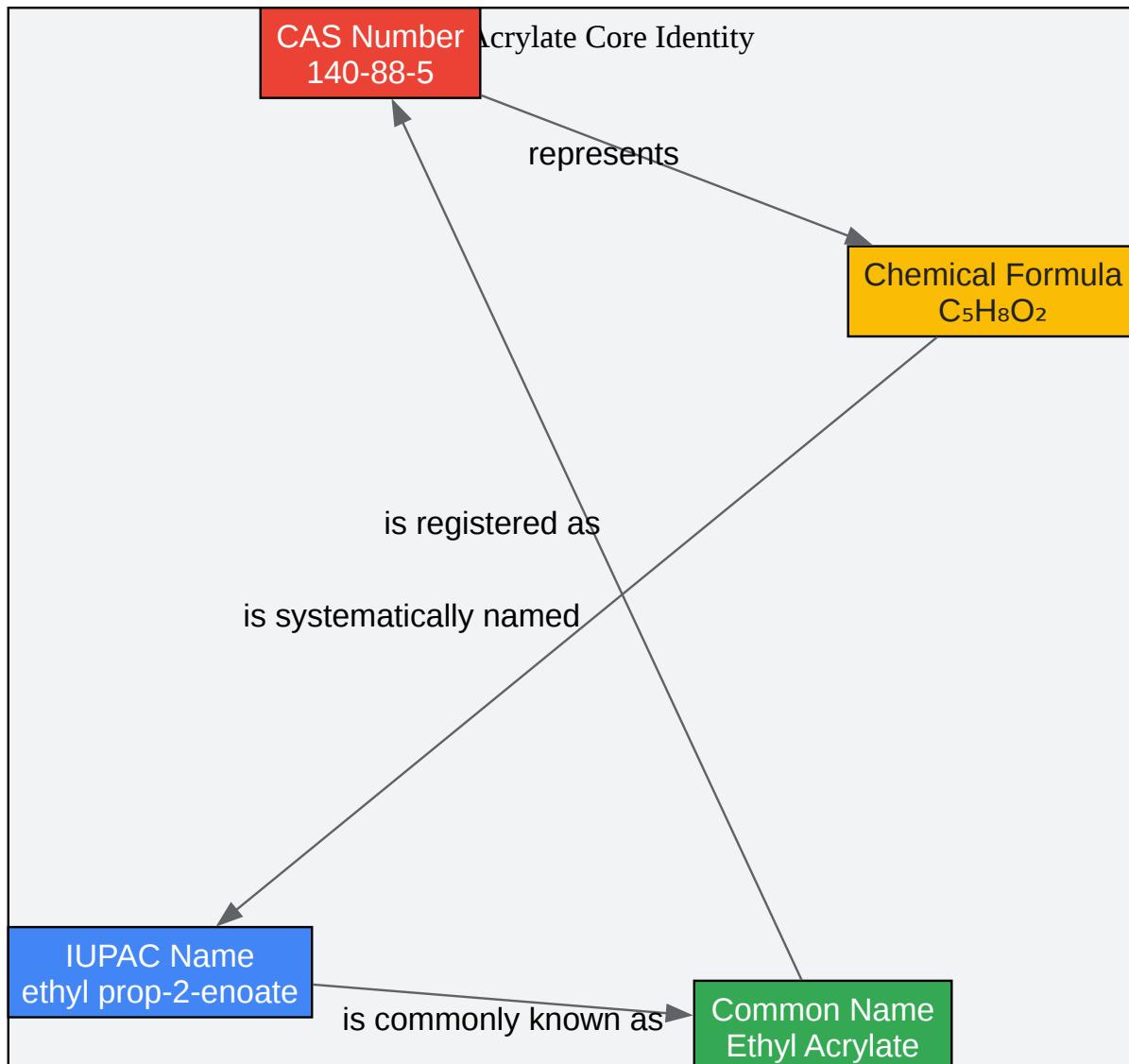
While "ethyl prop-2-enoate" is the systematic name, the compound is most commonly referred to as **ethyl acrylate**.^[1] In industrial and laboratory settings, this is the accepted and prevalent

term. It is also frequently identified by its synonym, acrylic acid ethyl ester.[\[1\]](#)[\[3\]](#) A comprehensive list of synonyms and identifiers is crucial for literature searches and regulatory compliance.

Table 1: Synonyms and Key Identifiers for **Ethyl Acrylate**

Identifier Type	Value	Source
IUPAC Name	ethyl prop-2-enoate	PubChem [1] , Veeprho [2]
Common Name	Ethyl acrylate	PubChem [1]
Synonym	Acrylic acid ethyl ester	PubChem [1] , Ataman Kimya
Synonym	2-Propenoic acid, ethyl ester	PubChem [1] , Fisher Scientific [4]
Synonym	Ethyl propenoate	PubChem [1] , Solventis [5]
CAS Number	140-88-5	ChemicalBook [6] , PubChem [1]
EC Number	205-438-8	PubChem [1] , TCI Chemicals [7]
UN Number	1917	PubChem [1]
Molecular Formula	C ₅ H ₈ O ₂	PubChem [1] , Ataman Kimya

The relationship between these core identifiers is visualized below.



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Caption: Relationship between IUPAC name, common name, CAS number, and chemical formula.

Part 2: Physicochemical Properties

A thorough understanding of a compound's physical and chemical properties is essential for its application in experimental design, process scale-up, and safety assessments. **Ethyl acrylate** is a clear, colorless, and volatile liquid with a characteristic sharp, acrid odor.[6]

Table 2: Key Physicochemical Properties of **Ethyl Acrylate**

Property	Value	Source
Molecular Weight	100.12 g/mol	PubChem[8], Solventis[5]
Appearance	Clear, colorless liquid	Ataman Kimya, Jamorin[9]
Odor	Acrid, pungent	ChemicalBook[6], Ataman Kimya
Density	0.922 g/cm ³ at 20 °C	Jamorin[9]
Boiling Point	99 °C (210 °F)	ChemicalBook[6], Solventis[5]
Melting Point	-71 °C (-96 °F)	ChemicalBook[6], Solventis[5]
Flash Point	9 °C (closed cup)	Ataman Kimya
Autoignition Temperature	383 °C (721 °F)	PubChem[8]
Solubility in Water	1.5 g/100 mL (slightly soluble)	Wikipedia[10], ChemicalBook[6]
Solubility in Organic Solvents	Completely soluble in alcohols, ethers	Ataman Kimya, Solventis[5]
Vapor Pressure	39 mbar at 20°C	Jamorin[9]
log Pow (Octanol/Water)	1.18	Fisher Scientific[4]

Part 3: Synthesis and Reactivity

Ethyl acrylate's utility stems from its high reactivity, which is dominated by the chemistry of its carbon-carbon double bond and its ester functional group.

Industrial Synthesis

The predominant industrial method for producing **ethyl acrylate** is the acid-catalyzed esterification of acrylic acid with ethanol.[10][11] This reaction is a classic Fischer esterification where a carboxylic acid and an alcohol react in the presence of an acid catalyst to form an

ester and water. Other manufacturing routes include reactions involving acetylene, carbon monoxide, and ethanol (Reppe reaction) or from acrylonitrile and ethanol.[5][10][12]

Reactivity and Polymerization

Ethyl acrylate is highly prone to polymerization, a reaction that can be initiated by heat, light, or peroxides.[1][6] This process can be rapid and highly exothermic, potentially leading to violent container rupture if not controlled.[8] For this reason, commercial preparations are stabilized with inhibitors such as hydroquinone (HQ) or the monomethyl ether of hydroquinone (MEHQ).[5][10]

The molecule's vinyl group (C=C) readily participates in free-radical polymerization. It can be homopolymerized to form poly(**ethyl acrylate**) or copolymerized with a wide array of other monomers, including other acrylates, methacrylates, styrene, vinyl acetate, and vinyl chloride.[9] This versatility allows for the synthesis of polymers with tailored properties, such as varying degrees of hardness, flexibility, and tack.[11] The ester group, meanwhile, provides a site for other chemical reactions and contributes to the polymer's polarity and adhesive properties.

Experimental Protocol: Self-Initiated Thermal Bulk Polymerization

This protocol describes a conceptual laboratory-scale procedure for the self-initiated thermal polymerization of **ethyl acrylate**, a method studied at elevated temperatures.[13]

Causality: This experiment relies on the principle that at sufficiently high temperatures (e.g., 140-220 °C), **ethyl acrylate** can generate its own free radicals to initiate polymerization without the need for an external chemical initiator.[13] This process is relevant for understanding polymer behavior under extreme processing conditions and for producing polymers with specific molecular architectures.[14]

Methodology:

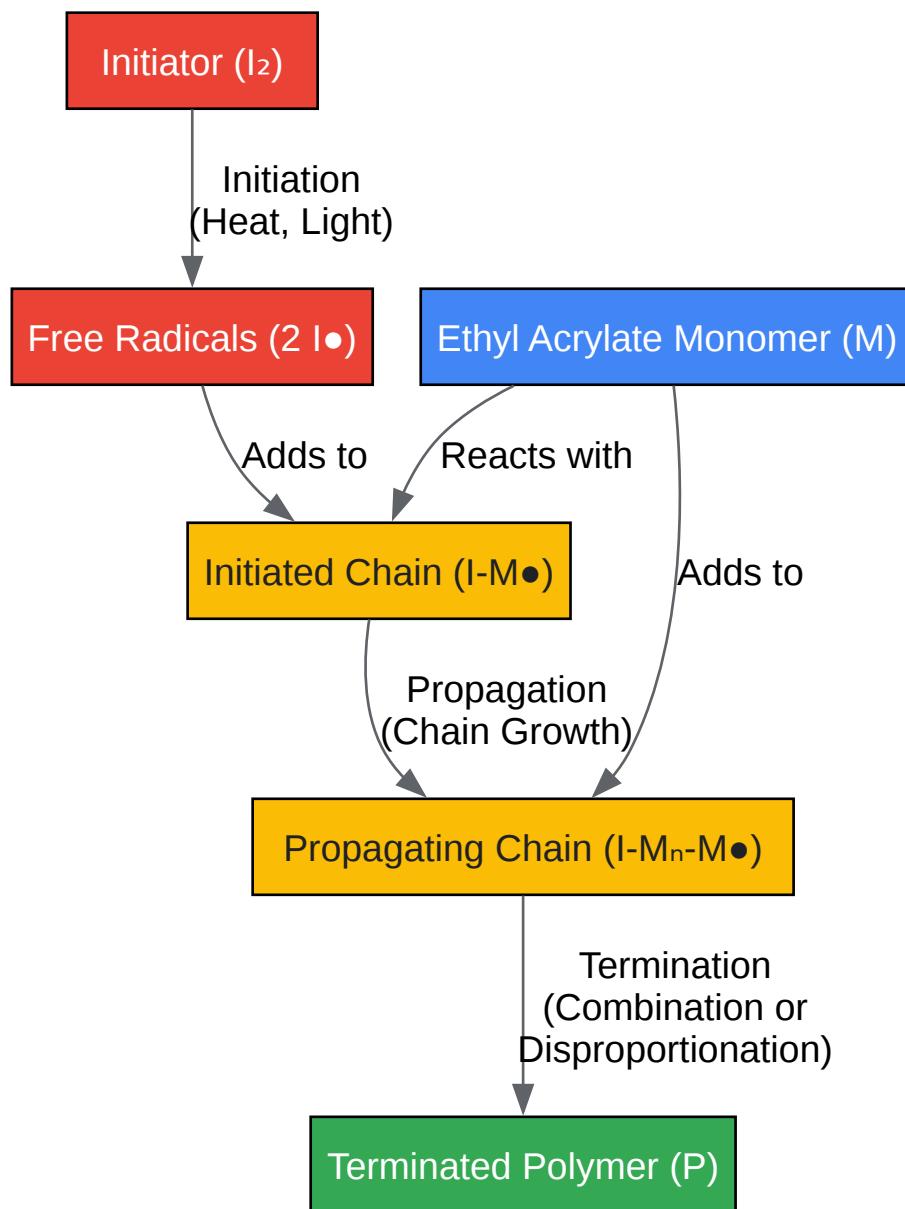
- **Inhibitor Removal:** Prior to polymerization, the stabilizing inhibitor (e.g., MEHQ) must be removed from the **ethyl acrylate** monomer. This is typically achieved by washing the monomer with an aqueous alkali solution (e.g., 5% NaOH) in a separatory funnel, followed

by washing with deionized water until neutral, and finally drying with an anhydrous salt (e.g., MgSO_4).

- **Reactor Setup:** A multi-neck, round-bottom flask is equipped with a mechanical stirrer, a reflux condenser, a thermometer, and a nitrogen inlet/outlet. The setup must allow for precise temperature control and maintenance of an inert atmosphere.
- **Inerting the System:** The system is purged with an inert gas, such as nitrogen or argon, for at least 30 minutes to remove oxygen, which can inhibit free-radical polymerization.
- **Reaction Initiation:** The purified **ethyl acrylate** is charged into the reaction flask. The flask is then immersed in a preheated oil bath set to the desired reaction temperature (e.g., 180 °C). [\[13\]](#)
- **Polymerization:** The reaction is allowed to proceed under continuous stirring and a gentle nitrogen blanket. The viscosity of the solution will increase as the polymerization progresses. Samples may be withdrawn periodically to monitor monomer conversion via techniques like gravimetry or gas chromatography (GC).
- **Termination and Isolation:** After the desired reaction time, the polymerization is quenched by rapidly cooling the flask in an ice bath. The resulting polymer, poly(**ethyl acrylate**), is a highly viscous liquid or a rubbery solid.[\[15\]](#) It can be isolated by precipitation in a non-solvent like methanol, followed by filtration and drying under vacuum.
- **Characterization (Self-Validation):** The integrity of the experiment is validated by characterizing the resulting polymer. Molecular weight and molecular weight distribution can be determined using Gel Permeation Chromatography (GPC). The polymer's thermal properties, such as the glass transition temperature (T_g), can be measured using Differential Scanning Calorimetry (DSC). The T_g for poly(**ethyl acrylate**) is very low, around -24 °C, making it a sticky, rubbery polymer at room temperature.[\[15\]](#)

Visualization of Free-Radical Polymerization

The fundamental steps of free-radical polymerization are initiation, propagation, and termination.



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Caption: A simplified workflow of free-radical polymerization of **ethyl acrylate**.

Part 4: Applications in Research and Drug Development

Ethyl acrylate is a commodity monomer with broad applications, primarily in the production of polymers.^[5] Its specific properties also make it a valuable reagent in the synthesis of fine chemicals and pharmaceuticals.

Polymer and Copolymer Production

The vast majority of **ethyl acrylate** is used as a comonomer in the production of emulsion-based polymers.[\[5\]](#)

- Paints and Coatings: Acrylic emulsion polymers containing **ethyl acrylate** are major components of latex paints, valued for their durability, flexibility, and weather resistance.[\[1\]](#) [\[16\]](#)
- Adhesives: It is a key building block for acrylic pressure-sensitive adhesives (PSAs), used in tapes and labels.[\[11\]](#)
- Textile and Leather Finishing: Copolymers are used to coat textiles, paper, and leather, providing properties like softness, durability, and water resistance.[\[16\]](#)[\[17\]](#)
- Plastics and Rubber: It is used to produce various plastics, rubbers, and even denture materials.[\[10\]](#)

Role in Pharmaceutical Synthesis

In drug development and organic synthesis, **ethyl acrylate** serves as a versatile intermediate.[\[6\]](#)[\[10\]](#)

- Michael Acceptor: As an α,β -unsaturated ester, it is an excellent Michael acceptor. This reactivity is leveraged in the synthesis of various pharmaceutical intermediates where a nucleophile is added to the carbon-carbon double bond.[\[10\]](#)
- Pharmaceutical Intermediates: It has been used as a reagent in the synthesis of drugs such as the hypnotic glutethimide and the vasodilator vincamine.[\[10\]](#)
- Specialty Copolymers: Copolymers of **ethyl acrylate** with other monomers like methacrylic acid are used to create functional polymers for drug delivery. For example, the Eudragit® family of polymers, used for enteric coatings on tablets, often contains acrylate and methacrylate esters to control the pH-dependent release of active pharmaceutical ingredients (APIs).[\[10\]](#)

Part 5: Safety and Handling

Ethyl acrylate is a hazardous chemical that requires strict safety protocols.

- **Hazards:** It is a highly flammable liquid and vapor.[18] The vapors can form explosive mixtures with air and may travel to an ignition source and flash back.[4] It is harmful if swallowed, inhaled, or absorbed through the skin.[4][7][19] It causes skin and serious eye irritation and may cause an allergic skin reaction and respiratory irritation.[4][19] It is also classified as possibly carcinogenic to humans.[5]
- **Handling:** Work should be conducted in a well-ventilated area or a fume hood, using appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[18] All ignition sources must be eliminated from the handling area. [18] Containers should be grounded to prevent static discharge.[19]
- **Storage:** **Ethyl acrylate** must be stored in a cool, dry, well-ventilated area away from direct sunlight, heat, and incompatible materials like oxidizing agents.[5] Crucially, the presence and concentration of a polymerization inhibitor must be maintained during storage to prevent spontaneous and hazardous polymerization.[1][5] The level of dissolved oxygen should also be replenished for long-term storage, as it is often part of the inhibition system.[9]

Conclusion

Ethyl acrylate, systematically named ethyl prop-2-enoate, is a cornerstone of the polymer industry and a valuable tool for synthetic chemists. Its dual reactivity, stemming from its vinyl and ester functionalities, allows for the creation of a vast range of materials with finely tuned properties. For researchers and professionals, a deep understanding of its nomenclature, physicochemical characteristics, reactivity, and handling requirements is paramount for its safe and effective use in developing new materials, from everyday coatings to advanced pharmaceutical delivery systems.

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